

Application Notes and Protocols: Preparation of Chromium Potassium Sulfate Standard Solutions

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Compound of Interest

Compound Name: Chromium potassium sulfate
dodecahydrate

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This document provides a comprehensive protocol for the preparation of chromium potassium sulfate standard solutions, essential for a variety of analytical and research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **chromium potassium sulfate dodecahydrate** ($KCr(SO_4)_2 \cdot 12H_2O$), the recommended starting material for the preparation of chromium standard solutions.

Parameter	Value	Reference
Chemical Formula	KCr(SO ₄) ₂ ·12H ₂ O	[1]
Molar Mass	499.40 g/mol	[2]
Appearance	Dark purple to violet crystalline solid	[1]
Solubility in Water	~24 g/100 mL at 20 °C	[3][4]
Purity (ACS Reagent Grade)	≥98.0%	
Melting Point	89 °C	[4]

Experimental Protocol: Preparation of a 1000 ppm Chromium Standard Solution

This protocol details the steps for preparing a 1000 parts per million (ppm) chromium standard solution using **chromium potassium sulfate dodecahydrate**.

Health and Safety Precautions

Chromium potassium sulfate can cause skin and serious eye irritation.[5] It is crucial to handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves.[5] Avoid inhaling the dust.[6]

Materials and Equipment

- Chromium (III) potassium sulfate dodecahydrate (KCr(SO₄)₂·12H₂O), ACS reagent grade (≥98% purity)
- Deionized water
- Concentrated nitric acid (HNO₃)
- 1000 mL volumetric flask, Class A
- Analytical balance (readable to 0.1 mg)

- Weighing paper or boat
- Beakers
- Glass funnel
- Pipettes
- Storage bottle (e.g., high-density polyethylene)

Step-by-Step Procedure

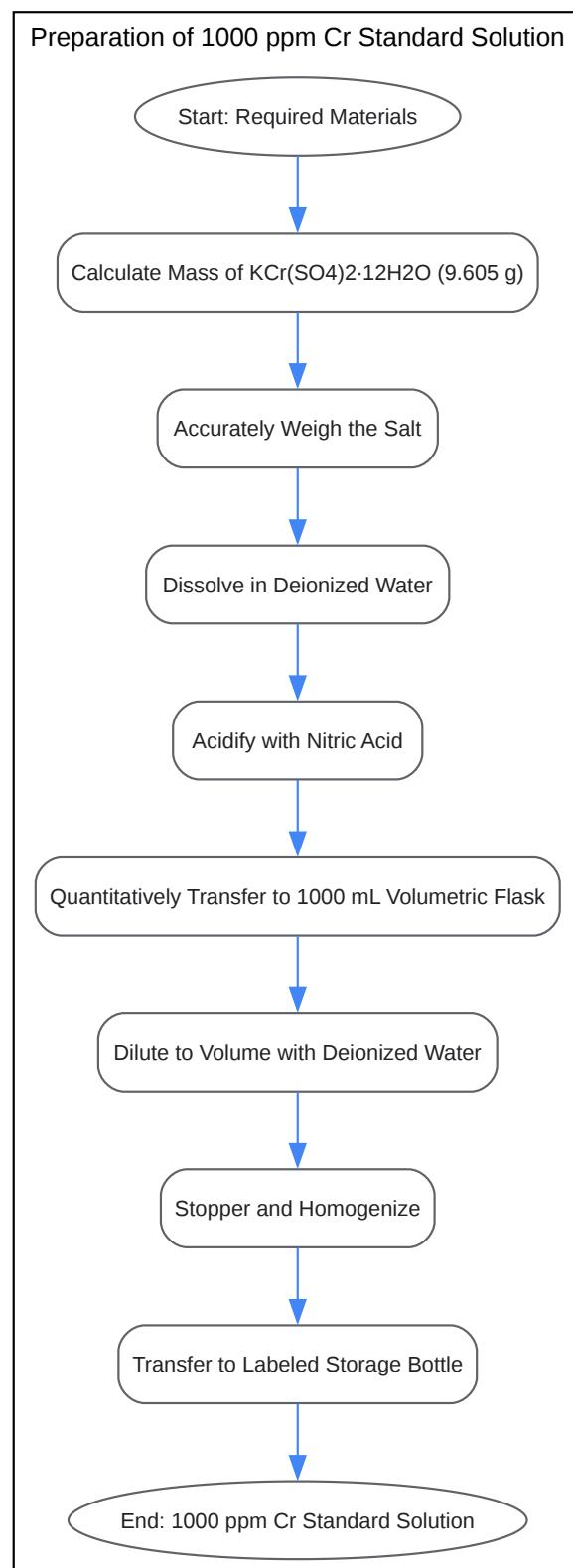
- Calculate the required mass of **chromium potassium sulfate dodecahydrate**. To prepare a 1000 ppm (1000 mg/L) chromium standard solution, the required mass of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ needs to be calculated based on the molar masses of chromium and the entire compound.
 - Molar mass of Cr = 51.996 g/mol
 - Molar mass of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ = 499.40 g/mol

Mass of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ = (1.000 g Cr) * (499.40 g $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ / 51.996 g Cr) = 9.605 g

- Weigh the **chromium potassium sulfate dodecahydrate**. Accurately weigh approximately 9.605 g of **chromium potassium sulfate dodecahydrate** using an analytical balance.
- Dissolve the salt. Transfer the weighed salt to a 500 mL beaker. Add approximately 200 mL of deionized water and stir with a glass rod until the salt is completely dissolved. Gentle heating may be applied to aid dissolution, but the solution should be cooled to room temperature before proceeding.
- Acidify the solution. Add 10 mL of concentrated nitric acid to the dissolved salt solution. This helps to stabilize the chromium ions in the solution.
- Transfer to the volumetric flask. Carefully transfer the solution into a 1000 mL volumetric flask using a glass funnel. Rinse the beaker, glass rod, and funnel several times with small amounts of deionized water, adding the rinsings to the volumetric flask to ensure a quantitative transfer.

- Dilute to the mark. Add deionized water to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
- Homogenize the solution. Stopper the flask and invert it several times to ensure the solution is thoroughly mixed and homogeneous.
- Store the standard solution. Transfer the prepared 1000 ppm chromium standard solution to a clean, clearly labeled storage bottle. Store in a cool, dark place. The stability of the solution is generally good, but it is recommended to prepare fresh solutions periodically, especially for high-precision analyses.

Diagrams



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Caption: Workflow for preparing a 1000 ppm chromium standard solution.

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